

evaluating the performance of different chromatographic columns for nitrosamine separation

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Compound of Interest

Compound Name: *N*-nitroso-desmethyl-rizatriptan

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Navigating the Separation of Nitrosamines: A Comparative Guide to Chromatographic Columns

For Researchers, Scientists, and Drug Development Professionals: An in-depth evaluation of the performance of various chromatographic columns for the critical task of nitrosamine separation in pharmaceutical analysis.

The detection and quantification of nitrosamine impurities in pharmaceutical products remain a paramount concern for regulatory bodies and manufacturers. The choice of the analytical column is a critical factor in achieving the required sensitivity, selectivity, and resolution for these challenging analytes. This guide provides an objective comparison of several popular chromatographic columns, supported by experimental data, to aid in the selection of the most suitable stationary phase for robust and reliable nitrosamine analysis.

Performance Comparison of Chromatographic Columns

The selection of an appropriate chromatographic column is pivotal for the successful separation of nitrosamines from the active pharmaceutical ingredient (API) and other matrix components. This section details the performance of various column chemistries, including traditional C18 phases and those with alternative selectivities like Phenyl-Hexyl, Biphenyl, and Porous Graphitic Carbon.

A comparative study on Nitrosamine Drug Substance-Related Impurities (NDSRIs) highlights the superior performance of a Phenyl-Hexyl column over a general-purpose C18 column for the analysis of N-nitroso-nortriptyline (NNORT) and N-nitroso-sertraline (NSERT).^[1] The Phenyl-Hexyl phase leverages π - π interactions, providing enhanced resolution, which is crucial when dealing with high concentrations of the parent API.

For the separation of a broader range of common nitrosamines, specialized stationary phases have been developed. The High Strength Silica (HSS) T3 column, for instance, demonstrates excellent retention for polar nitrosamines like N-nitrosodimethylamine (NDMA).^{[2][3]} Similarly, columns with aqueous C18 (AQ-C18) modifications are designed to provide robust retention for highly polar compounds, even under highly aqueous mobile phase conditions.^{[4][5][6]}

The Biphenyl stationary phase has been shown to offer better retention for NDMA compared to standard C18 columns. For the separation of positional isomers, such as N-nitrosodiisopropylamine (NDIPA) and N-nitrosodi-n-propylamine (NDPA), Pentafluorophenyl (PFP) columns are often recommended due to their unique selectivity.^[7] An alternative approach for the separation of a range of nitrosamines involves the use of Porous Graphitic Carbon (PGC) columns, which operate under reversed-phase conditions.

The following table summarizes the quantitative performance data for various chromatographic columns under specific experimental conditions.

Column Chemistry	Nitrosamine Analyte	Retention Time (min)	Resolution (Rs)	Peak Asymmetry (As)	LOD/LOQ (ng/mL)
Phenyl-Hexyl	N-nitroso-nortriptyline (NNORT)	15.2	44.13	-	-
Nortriptyline (API)	9.2				
C18 (General Purpose)	N-nitroso-nortriptyline (NNORT)	11.7	30.08	-	-
Nortriptyline (API)	7.1				
HSS T3	NDMA, NDEA, NEIPA, NDIPA, NDBA, NMBA	-	-	-	LLOQ: 0.1
InertSustain AQ-C18 HP	NDMA	~1.5	-	-	-
NMOR	~2.0	-	-	-	
NDEA	~2.8	-	-	-	
NEIPA	~3.5	-	-	-	
NDIPA	~4.0	-	-	-	
NDPA	~4.2	-	-	-	
NDBA	~5.0	-	-	-	
NDPhA	~5.8	-	-	-	

Raptor Biphenyl	N-Nitrosodiethanolamine (NDELA)	0.90	-	-	-
N-Nitrosodimethylamine (NDMA)	1.52	-	-	-	
N-Nitrosodiisopropanolamine (NDIPLA)	1.90	-	-	-	
N-Nitrosomorpholine (NMOR)	2.38	-	-	-	
N-Nitrosomethylethylamine (NMEA)	2.57	-	-	-	
N-Nitroso-N-methyl-4-aminobutyric acid (NMBA)	2.61	-	-	-	
N-Nitrosopyrrolidine (NPYR)	3.12	-	-	-	
N-Nitrosodiethylamine (NDEA)	3.86	-	-	-	
N-Nitrosopeperidine (NPIP)	4.66	-	-	-	

N-Nitrosoethylisopropylamine (NEIPA)	4.91	-	-	-
N-Nitrosodiisopropylamine (NDIPA)	5.79	-	-	-
Supel™ Carbon LC	NDEA	12.33	-	1.11
LOD/LOQ: low mg/L				
NMBA	13.92	5.12	1.05	
NEIPA	15.68	4.96	1.05	
NDIPA	16.71	2.67	1.02	
NDBA	20.01	7.02	1.02	
NMPA	20.91	2.01	1.04	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical methods. Below are the experimental protocols for the key experiments cited in this guide.

Method 1: C18 vs. Phenyl-Hexyl for NDSRI Analysis

- LC System: Not specified
- Columns:
 - General-purpose C18
 - Phenyl-Hexyl
- Mobile Phase: Not specified
- Gradient: Not specified

- Flow Rate: Not specified
- Column Temperature: Not specified
- Injection Volume: Not specified
- MS Detector: Tandem Mass Spectrometer (MS/MS)
- Ionization Source: Not specified

Method 2: HSS T3 for Common Nitrosamines

- LC System: ACQUITY UPLC I-Class PLUS System
- Column: ACQUITY HSS T3, 1.8 μ m, 100 Å, 2.1 x 100 mm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:

Time (min)	Flow (mL/min)	%A	%B	Curve
Initial	0.400	98.0	2.0	Initial
0.24	0.400	98.0	2.0	6
4.00	0.400	5.0	95.0	6
4.61	0.400	5.0	95.0	6
5.00	0.400	98.0	2.0	6

| 7.00 | 0.400 | 98.0 | 2.0 | 6 |

- Column Temperature: 45 °C
- Injection Volume: 30 μ L

- MS Detector: Xevo TQ-XS Tandem Quadrupole Mass Spectrometer
- Ionization Source: APCI+

Method 3: InertSustain AQ-C18 HP for Common Nitrosamines

- LC System: Nexera XR UHPLC system
- Column: InertSustain AQ-C18 HP, 3 μ m, 50 x 2.1 mm I.D.
- Mobile Phase A: 0.1% HCOOH in CH₃OH
- Mobile Phase B: 0.1% HCOOH in H₂O
- Gradient:

Time (min)	A (vol%)	B (vol%)
0.0	10	90
0.5	10	90
4.0	90	10
6.0	90	10
6.1	10	90

| 8.0 | 10 | 90 |

- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L
- MS Detector: API 4000 Q TRAP
- Ionization Source: APCI, Positive, SRM

Method 4: Supel™ Carbon LC for Common Nitrosamines

- LC System: Vanquish™ Flex UHPLC
- Column: Supel™ Carbon LC, 2.1 x 150 mm, 5 µm
- Mobile Phase A: Water + 0.1% TFA
- Mobile Phase B: Acetonitrile + 0.1% TFA
- Gradient:

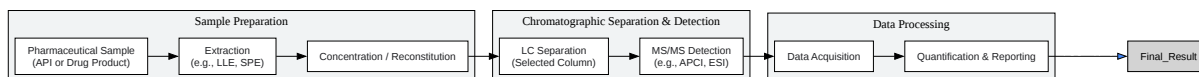
Time (min)	%B
0	5
25	95
30	95
31	5

| 40 | 5 |

- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 10 µL
- Detector: UV at 230 nm

Visualizing the Analytical Workflow

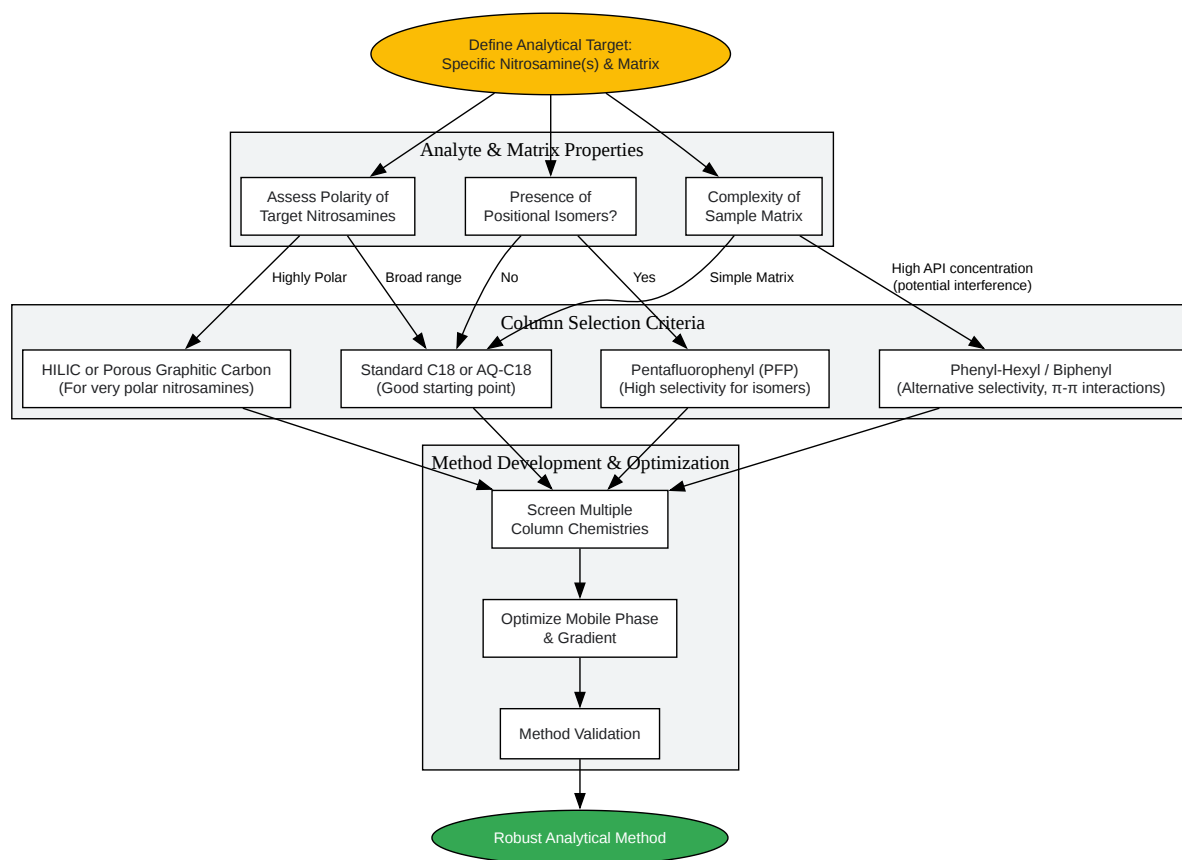
A typical workflow for the analysis of nitrosamine impurities involves several key stages, from sample preparation to data analysis. The following diagram illustrates this logical progression.



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Caption: General experimental workflow for nitrosamine analysis.

The logical flow for selecting an appropriate LC column for nitrosamine analysis is a critical decision-making process for method development.



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